

Natural sources and synthesis of Syringin

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Compound of Interest

Compound Name: Syringin pentaacetate

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An In-depth Technical Guide to the Natural Sources and Synthesis of Syringin

Introduction

Syringin, also known as Eleutheroside B, is a phenylpropanoid glycoside with the chemical formula $C_{17}H_{24}O_9$.^[1] First isolated from the bark of the lilac (*Syringa vulgaris*) in 1841, it has since been identified in a wide array of plant species.^[2] Syringin is recognized for its significant pharmacological properties, including immunomodulatory, anti-inflammatory, anti-tumor, neuroprotective, and hypoglycemic effects.^{[1][3][4]} As a key bioactive component in many traditional medicines, it is a subject of intense research for its therapeutic potential.^{[1][3]} This document provides a comprehensive overview of the natural sources of syringin, its biosynthetic pathway, methods for its extraction and isolation, and chemical synthesis routes.

Physicochemical Properties:

- Molecular Formula: $C_{17}H_{24}O_9$ ^[1]
- Molecular Weight: 372.37 g/mol ^[1]
- Appearance: Colorless needle-like crystals^[1]
- Melting Point: 192°C^[1]
- Solubility: Soluble in hot water, ethanol, and methanol; slightly soluble in cold water and acetone; insoluble in benzene, chloroform, and ether.^[1]

Natural Sources of Syringin

Syringin is widely distributed throughout the plant kingdom, found in over 23 families and more than 100 species.[1][5] The concentration of syringin can vary significantly depending on the plant species, the part of the plant used, and geographical location. Some of the most notable plant sources include *Eleutherococcus senticosus* (Siberian ginseng), where it is a key marker for quality control, *Syringa reticulata*, and *Ilex rotunda*. [1][5][6]

Plant Family	Species	Plant Part	Syringin Content (% of Dry Weight)	Reference
Araliaceae	<i>Eleutherococcus senticosus</i> (syn. <i>Acanthopanax senticosus</i>)	Root	0.01% - 0.04%	[6]
Oleaceae	<i>Syringa reticulata</i> var. <i>mandshurica</i>	Phloem	High content reported (specific % not stated)	[1]
Aquifoliaceae	<i>Ilex rotunda</i>	Bark	High content reported (specific % not stated)	[1]
Asteraceae	<i>Centaurea</i> species (<i>C. crocodylum</i> , <i>C. macrocephala</i>)	Not specified	0.03% - 0.1%	[7]
Musaceae	<i>Musa paradisiaca</i> (Plantain)	Tepal	Not quantified	[2][7]
Thymelaeaceae	<i>Edgeworthia chrysantha</i>	Stems and Barks	Not quantified	[5][7]
Plantaginaceae	<i>Plantago asiatica</i>	Whole plant	Not quantified	
Oleaceae	<i>Syringa vulgaris</i> (Lilac)	Bark	Not quantified	[2]

Note: The United States Pharmacopoeia (USP) and European Pharmacopoeia standards require that the content of syringin in *Eleutherococcus senticosus* preparations should be more than 0.8% of the extract.[1][3]

Extraction and Isolation from Natural Sources

The extraction and purification of syringin from plant materials are critical steps for its use in research and commercial products. Various methods have been developed, typically involving solvent extraction followed by chromatographic purification.

Experimental Protocol: Ultrasound-Assisted Extraction and Chromatographic Purification

This protocol is a composite of methodologies described for extracting syringin from sources like *Ilex rotunda* and *Acanthopanax senticosus*. [5][8]

1. Sample Preparation:

- Air-dry the plant material (e.g., bark, root).
- Grind the dried material into a fine powder to increase the surface area for extraction.

2. Ultrasound-Assisted Extraction (UAE):

- Place the powdered plant material in an extraction vessel.
- Add the extraction solvent. An optimized solvent is 65-75% ethanol or 65% methanol in water. [5][8]
- Perform extraction using an ultrasonic bath at a frequency of 40 kHz.
- Maintain the extraction temperature at 40°C for an optimized duration of 30 minutes. [8]
- After extraction, filter the mixture to separate the liquid extract from the solid plant residue.
- Concentrate the filtrate under reduced pressure to yield a crude extract.

3. Purification by Macroporous Resin Column Chromatography:

- Dissolve the crude extract in an appropriate solvent.
- Load the solution onto a pre-equilibrated macroporous resin column (e.g., HPD100C or AB-8). [9][10]
- Wash the column with deionized water to remove impurities like sugars and salts.

- Elute the column with a stepwise gradient of ethanol-water solutions (e.g., 20% to 60% ethanol).[9] Collect the fractions containing syringin.

4. Purification by Silica Gel Column Chromatography:

- Concentrate the syringin-rich fractions from the previous step.
- Adsorb the concentrate onto silica gel.
- Perform column chromatography on a silica gel column.
- Elute with a solvent system such as chloroform:methanol (e.g., 8:1 or 9:1 v/v).[9]
- Monitor the fractions using Thin Layer Chromatography (TLC) with a chloroform:methanol (8:2) developer and a 10% sulfuric acid in ethanol spray reagent (syringin appears as purple spots).[1][9]

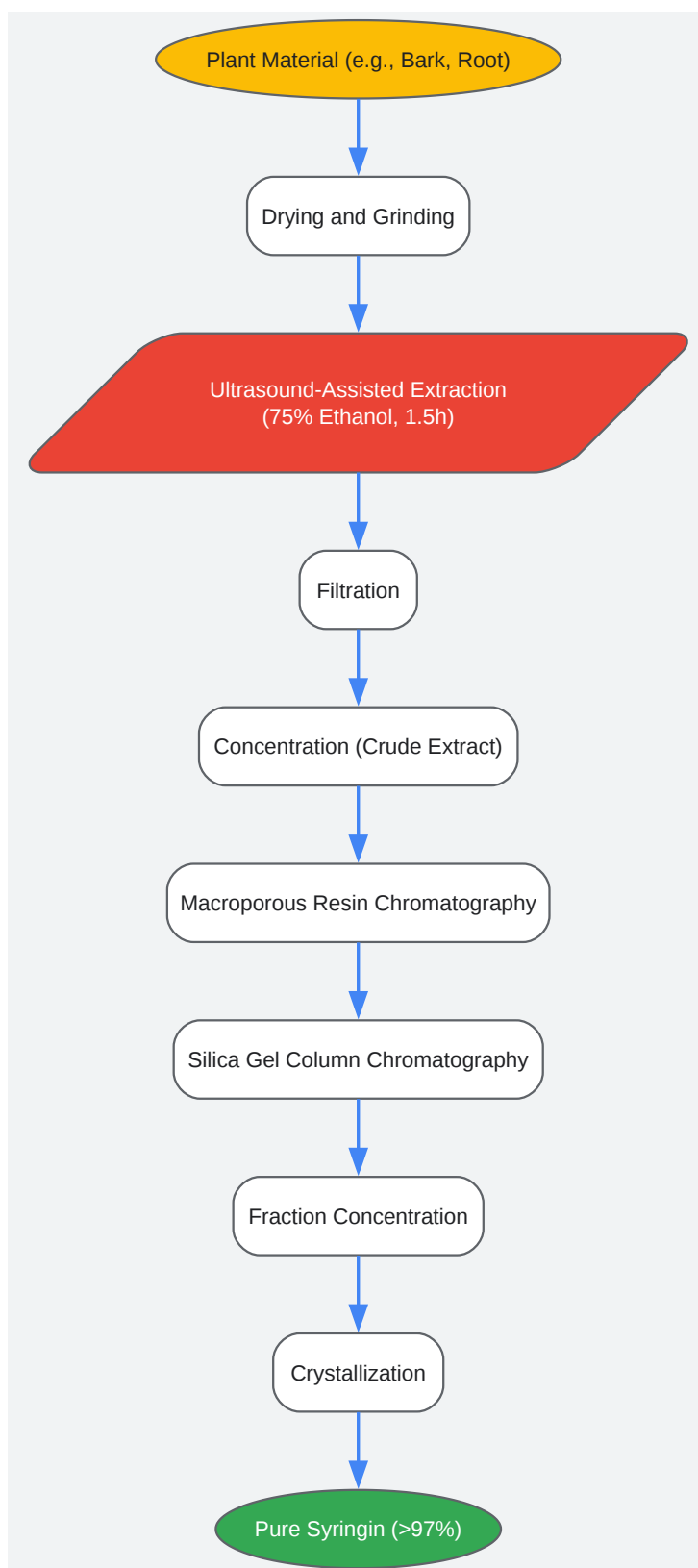
5. Crystallization:

- Combine and concentrate the pure fractions.
- Induce crystallization by adding a non-solvent like anhydrous ethanol or by slow evaporation.
- Collect the crystals by filtration and wash with a cold solvent.
- Dry the crystals under vacuum to obtain pure syringin (purity >97%).[9]

6. Analysis:

- Confirm the purity and identity of the final product using High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.[5][7]

Workflow Diagram

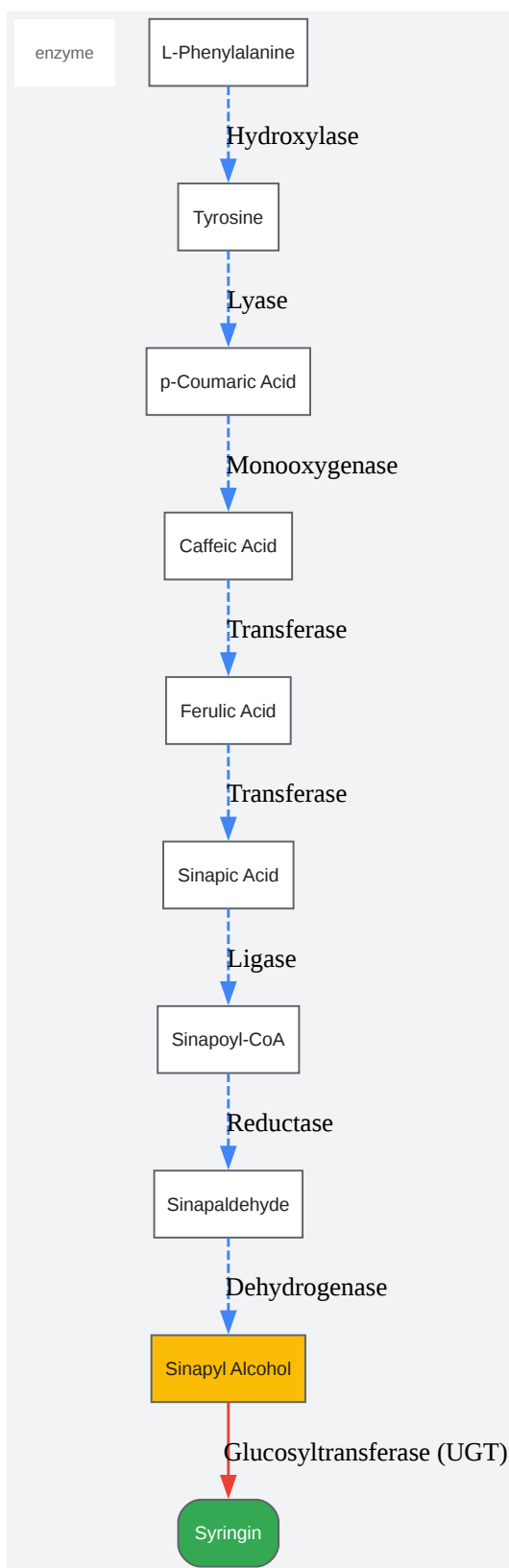


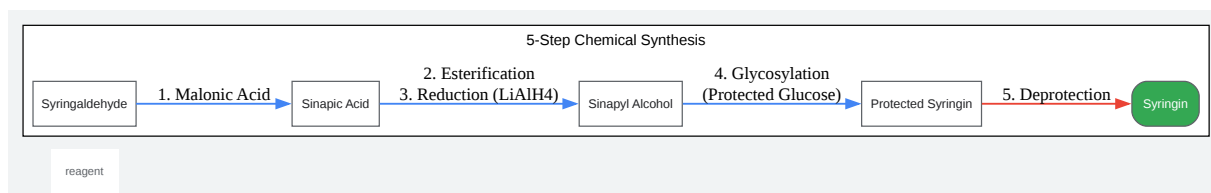
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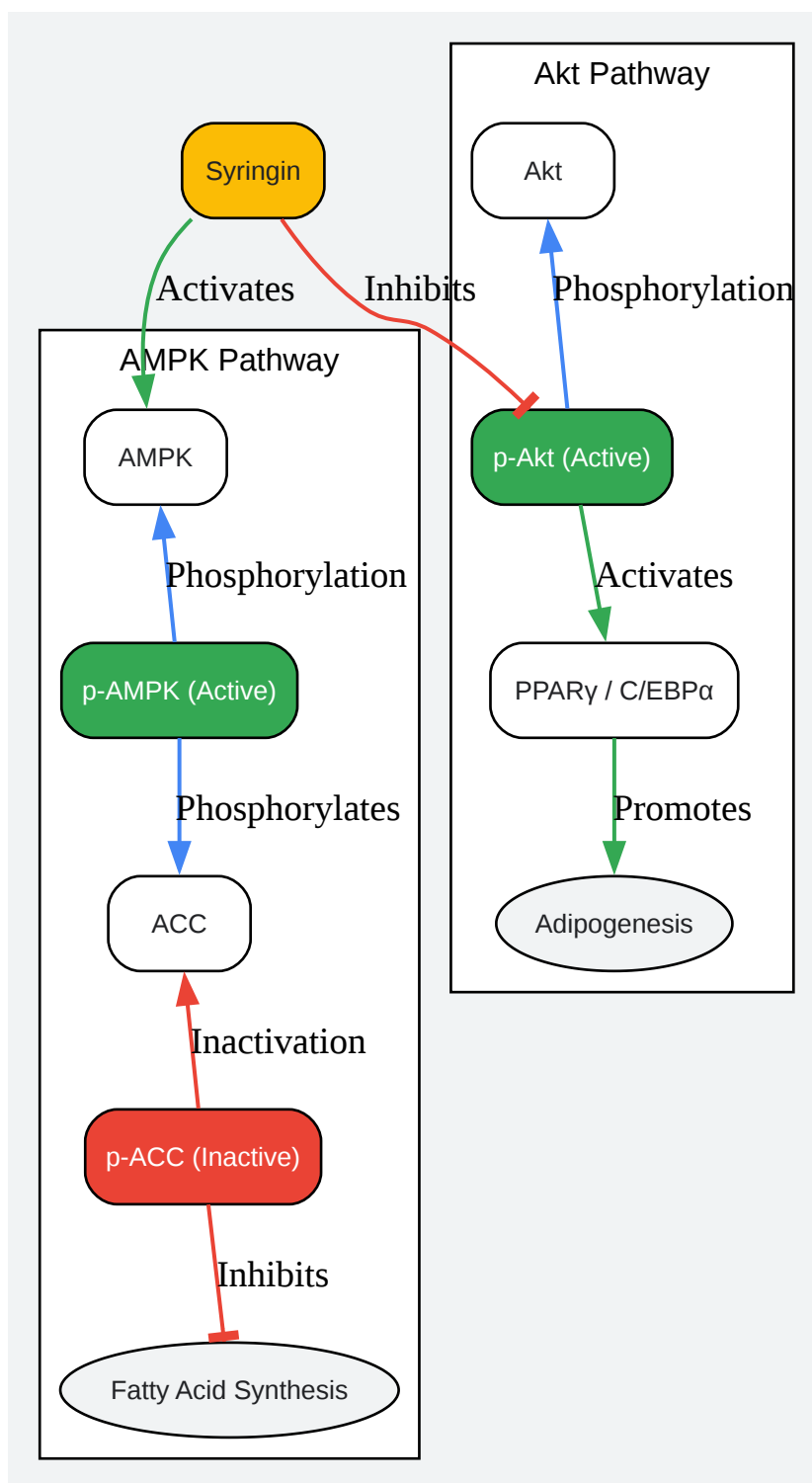
Extraction and Purification Workflow for Syringin.

Biosynthesis of Syringin

Syringin is a product of the phenylpropanoid pathway, a major plant secondary metabolic pathway. The biosynthesis starts with the amino acid phenylalanine and proceeds through a series of enzymatic reactions to produce sinapyl alcohol, which is then glycosylated to form syringin.^[7]







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